

Technical Guide: 21-Desacetyldeflazacort-D5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 21-Desacetyldeflazacort-D5

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Abstract

This document provides a comprehensive technical overview of **21-Desacetyldeflazacort-D5**, the deuterated stable isotope-labeled internal standard for 21-Desacetyldeflazacort. 21-Desacetyldeflazacort is the primary active metabolite of the corticosteroid prodrug Deflazacort, which exerts anti-inflammatory and immunosuppressive effects. This guide covers the physicochemical properties, mechanism of action, and detailed experimental protocols for its application in bioanalytical assays. The information is intended to support research and development activities requiring precise quantification of Deflazacort's active metabolite in biological matrices.

Introduction

Deflazacort is a glucocorticoid prodrug used for its anti-inflammatory and immunosuppressive properties.^[1] Following oral administration, it is rapidly metabolized by plasma esterases into its pharmacologically active metabolite, 21-Desacetyldeflazacort (21-desDFZ).^{[2][3]} To accurately determine the pharmacokinetic profile and bioequivalence of Deflazacort, sensitive and specific analytical methods for the quantification of 21-desDFZ in biological fluids are essential. **21-Desacetyldeflazacort-D5** is a deuterium-labeled derivative of 21-desDFZ, designed for use as an internal standard in mass spectrometry-based bioanalytical methods.^[4] Its use ensures high accuracy and precision by correcting for variability during sample preparation and analysis.^[4]

Physicochemical Properties

The fundamental properties of **21-Desacetyldeflazacort-D5** are summarized in the table below, providing a key reference for its handling and application.

Property	Value	Reference
Chemical Name	21-Desacetyl Deflazacort-D5	[5][6]
CAS Number	13649-57-5	[5][6]
Unlabeled CAS	13649-57-5	[7][8]
Molecular Formula	C ₂₃ H ₂₄ D ₅ NO ₅	[2][5][6]
Molecular Weight	404.51 g/mol	[8][9]
Appearance	White to off-white solid	[8]
Purity	Typically ≥98%	[5]
Parent Drug	Deflazacort	[6]
Category	Stable Isotope Labeled Reference Standard	[6]

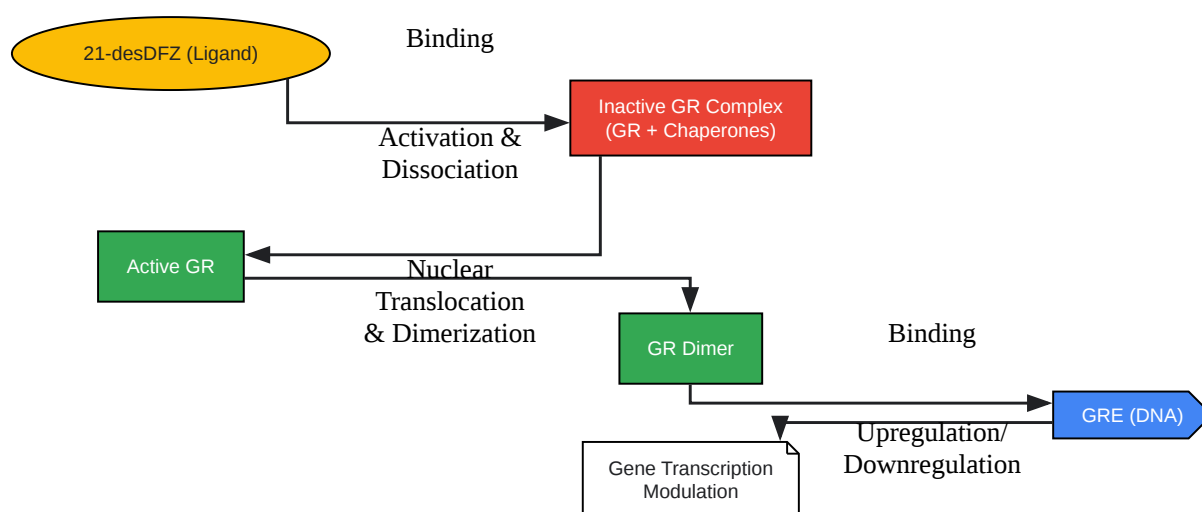
Mechanism of Action: Glucocorticoid Receptor Signaling

As the active metabolite of Deflazacort, 21-Desacetyldeflazacort functions as a glucocorticoid receptor (GR) agonist.[2][5][10] The mechanism involves a classical genomic signaling pathway that modulates the transcription of target genes.

The key steps are:

- **Ligand Binding:** In its inactive state, the GR resides in the cytoplasm as part of a multiprotein complex. 21-desDFZ diffuses into the cell and binds to the ligand-binding domain of the GR. [7][8]

- **Conformational Change and Translocation:** Upon binding, the GR undergoes a conformational change, dissociates from the chaperone proteins, and translocates into the nucleus.[8]
- **Gene Regulation:** In the nucleus, the GR dimerizes and binds to specific DNA sequences known as glucocorticoid response elements (GREs) in the promoter regions of target genes. [11] This interaction can either enhance or suppress gene transcription, leading to the upregulation of anti-inflammatory proteins and the downregulation of pro-inflammatory cytokines like interleukins and TNF- α . [6][11]



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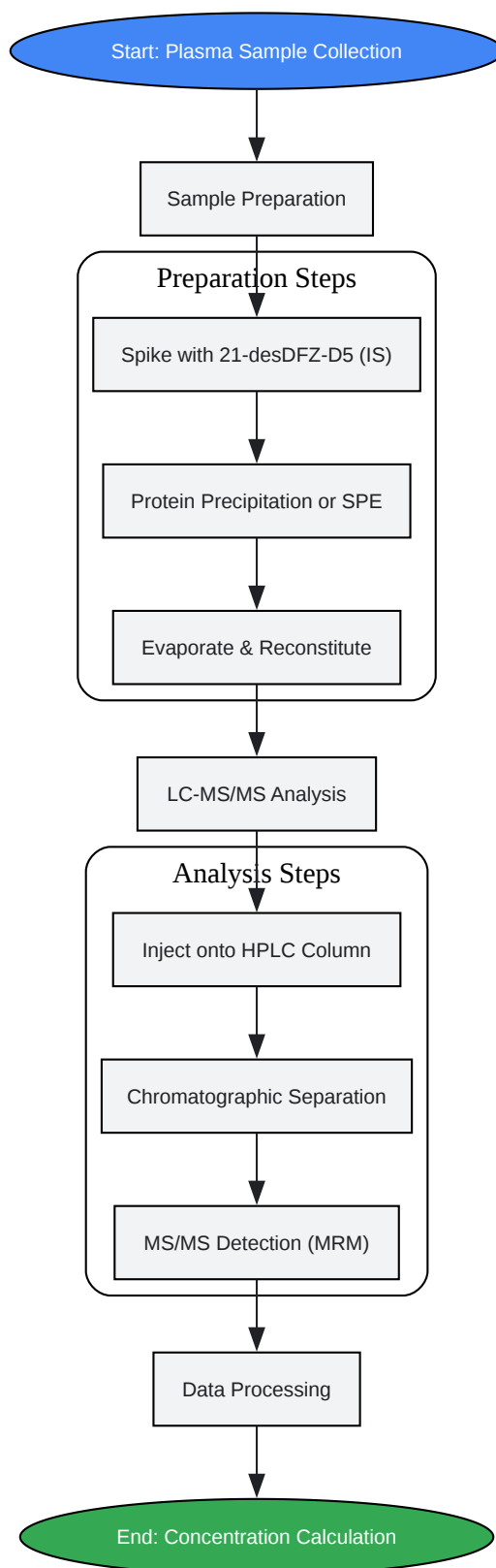
Glucocorticoid Receptor Signaling Pathway

Application in Bioanalysis

21-Desacetyldeflazacort-D5 is primarily used as an internal standard for the quantification of 21-Desacetyldeflazacort in biological matrices, such as human plasma, using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Representative Experimental Protocol: LC-MS/MS Quantification

This section outlines a typical workflow for the analysis of 21-Desacetyldeflazacort in human plasma.



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Bioanalytical Workflow for 21-desDFZ

Methodology:

- Sample Preparation:
 - To a 250 µL aliquot of human plasma, add the internal standard (**21-Desacetyldeflazacort-D5**).
 - Option A: Protein Precipitation: Add a precipitating agent (e.g., acetonitrile), vortex, and centrifuge to pellet proteins.[\[3\]](#)
 - Option B: Solid-Phase Extraction (SPE): Load the sample onto an SPE cartridge, wash away interferences, and elute the analyte and internal standard.[\[12\]](#)[\[13\]](#)[\[14\]](#)
 - Evaporate the supernatant or eluate to dryness under a stream of nitrogen.
 - Reconstitute the residue in the mobile phase.
- LC-MS/MS Conditions:
 - Chromatography: Perform separation on a C18 reversed-phase column.[\[12\]](#)[\[13\]](#)
 - Mobile Phase: A gradient of water and methanol/acetonitrile with a modifier like formic acid is typically used.
 - Ionization: Electrospray ionization (ESI) in positive mode.[\[3\]](#)
 - Detection: Use a triple quadrupole mass spectrometer in Multiple Reaction Monitoring (MRM) mode. Monitor specific precursor-to-product ion transitions for both 21-Desacetyldeflazacort and **21-Desacetyldeflazacort-D5**.

Quantitative and Pharmacokinetic Data

The use of **21-Desacetyldeflazacort-D5** allows for the reliable determination of key pharmacokinetic parameters of the active metabolite.

Table 1: Representative Bioanalytical Method Parameters

Parameter	Typical Value	Reference
Lower Limit of Quantification (LLOQ)	0.5 - 1.0 ng/mL	[13] [14]
Linear Range	0.5 - 100 ng/mL	[13] [15]
Sample Volume	250 µL	[13] [15]
Extraction Method	Solid-Phase Extraction	[12] [13]

Table 2: Pharmacokinetic Parameters of 21-Desacetyldeflazacort in Healthy Adults

Parameter	Value	Condition	Reference
Tmax (Median)	~1 hour	Fasted state	[2] [3]
Cmax	19.8 ± 7.5 ng/mL	6 mg oral dose	[16]
AUC(0-inf)	64.9 ± 20.8 ng·h/mL	6 mg oral dose	[16]
Elimination Half-life (t _{1/2})	1.3 - 2.4 hours	[16] [17]	
Plasma Protein Binding	~40%	[2] [3]	

Storage and Stability

Proper storage is critical to maintain the integrity of **21-Desacetyldeflazacort-D5**.

Form	Storage Temperature	Duration	Reference
Powder	-20°C	3 years	[8] [9]
Powder	4°C	2 years	[8] [9]
In Solvent	-80°C	6 months	[8] [9]
In Solvent	-20°C	1 month	[8] [9]

Conclusion

21-Desacetyldeflazacort-D5 is an indispensable tool for the accurate quantification of 21-Desacetyldeflazacort in preclinical and clinical studies. Its stable isotope-labeled nature makes it the ideal internal standard for LC-MS/MS assays, enabling robust and reliable data collection for pharmacokinetic and bioequivalence assessments of Deflazacort. This guide provides the foundational technical information required for its effective implementation in a research or drug development setting.

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References

- 1. Deflazacort: MedlinePlus Drug Information [medlineplus.gov]
- 2. drugs.com [drugs.com]
- 3. accessdata.fda.gov [accessdata.fda.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Deflazacort | C₂₅H₃₁NO₆ | CID 189821 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. What is the mechanism of Deflazacort? [synapse.patsnap.com]
- 7. Frontiers | New insights in glucocorticoid receptor signaling – more than just a ligand binding receptor [frontiersin.org]
- 8. Glucocorticoid receptor signaling in health and disease - PMC [pmc.ncbi.nlm.nih.gov]
- 9. file.medchemexpress.com [file.medchemexpress.com]
- 10. Deflazacortum | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 11. The Biology of the Glucocorticoid Receptor: New Signaling Mechanisms in Health and Disease - PMC [pmc.ncbi.nlm.nih.gov]
- 12. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 13. jddtonline.info [jddtonline.info]

- 14. researchgate.net [researchgate.net]
- 15. A LC-MS/MS METHOD FOR THE QUANTIFICATION OF DEFLAZACORT METABOLITE IN HUMAN PLASMA: DEVELOPMENT, VALIDATION AND APPLICATION TO A PHARMACOKINETIC STUDY | Semantic Scholar [semanticscholar.org]
- 16. An investigation of the dose proportionality of deflazacort pharmacokinetics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. Pharmacokinetic/pharmacodynamic evaluation of deflazacort in comparison to methylprednisolone and prednisolone - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: 21-Desacetyldeflazacort-D5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12420859#21-desacetyldeflazacort-d5-cas-number]

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